

Safe handling and disposal of 4-Formyl-3-methoxybenzonitrile

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Compound of Interest

Compound Name: 4-Formyl-3-methoxybenzonitrile

Cat. No.: B1591161

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Technical Support Center: 4-Formyl-3-methoxybenzonitrile

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **4-Formyl-3-methoxybenzonitrile**.

Frequently Asked Questions (FAQs)

What is **4-Formyl-3-methoxybenzonitrile**?

4-Formyl-3-methoxybenzonitrile is a chemical intermediate with the CAS number 21962-45-8.[1][2] It is a solid, off-white to brown crystalline powder.[2] This compound is a key building block in the synthesis of various organic molecules, including the non-steroidal mineralocorticoid receptor antagonist, Finerenone.[2][3][4]

What are the main hazards associated with **4-Formyl-3-methoxybenzonitrile**?

The primary hazards are:

- Skin Irritation: Causes skin irritation.[1]
- Serious Eye Irritation: Causes serious eye irritation.[1]

- Respiratory Irritation: May cause respiratory irritation.[1]
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.

What personal protective equipment (PPE) should I use when handling this compound?

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[1]
- Skin Protection: Wear protective gloves and a complete suit protecting against chemicals.[1]
- Respiratory Protection: Use a respirator if ventilation is inadequate or if dust is generated.

How should I store **4-Formyl-3-methoxybenzonitrile**?

Store in a tightly closed container in a dry and well-ventilated place. It is recommended to store it under an inert atmosphere at 2-8°C.

What should I do in case of accidental exposure?

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In case of skin contact: Take off contaminated clothing and shoes immediately. Wash off with soap and plenty of water. Consult a physician.[1]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[1]

How do I properly dispose of **4-Formyl-3-methoxybenzonitrile** waste?

Dispose of contents/container to a licensed disposal company. Do not let the product enter drains.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Poor reaction yield or selectivity	Impurities in the starting material.	Ensure the purity of 4-Formyl-3-methoxybenzonitrile is high (>99%) for sensitive reactions.
Suboptimal reaction conditions (e.g., temperature, solvent).	Review the experimental protocol and optimize reaction parameters. For instance, in bromination reactions, the stoichiometry of reagents like N-bromosuccinimide is crucial for selectivity.	
Unexpected side products	Incompatibility with other reagents.	Be aware of the reactivity of the aldehyde and nitrile functional groups. Aldehydes can undergo oxidation, and nitriles can be hydrolyzed or reduced. Avoid strong oxidizing agents, strong acids, and strong bases unless they are part of the planned reaction scheme.
Contamination of glassware or solvents.	Ensure all glassware is thoroughly cleaned and dried. Use anhydrous solvents when necessary.	
Difficulty in dissolving the compound	Inappropriate solvent.	4-Formyl-3-methoxybenzonitrile is soluble in solvents like dichloromethane and ethyl acetate. [5]
Material turns brown during storage	Degradation due to air or light exposure.	Store the compound in a tightly sealed, opaque container under an inert atmosphere (e.g., nitrogen or argon).

Physicochemical Properties

Property	Value
Molecular Formula	C ₉ H ₇ NO ₂
Molecular Weight	161.16 g/mol [1][2][3]
Appearance	Off-white to brown crystalline solid[2]
Melting Point	109-111 °C[2][5][6]
Boiling Point	318.2 °C[2]
Density	1.18 - 1.2 g/cm ³ [2][6]
Flash Point	138 °C[6]

Experimental Protocol: Synthesis of 2-cyanoethyl 2-(4-cyano-2-methoxybenzylidene)-3-oxobutanoate

This protocol describes a key step in the synthesis of Finerenone, where **4-Formyl-3-methoxybenzonitrile** is a starting material.[7]

Materials:

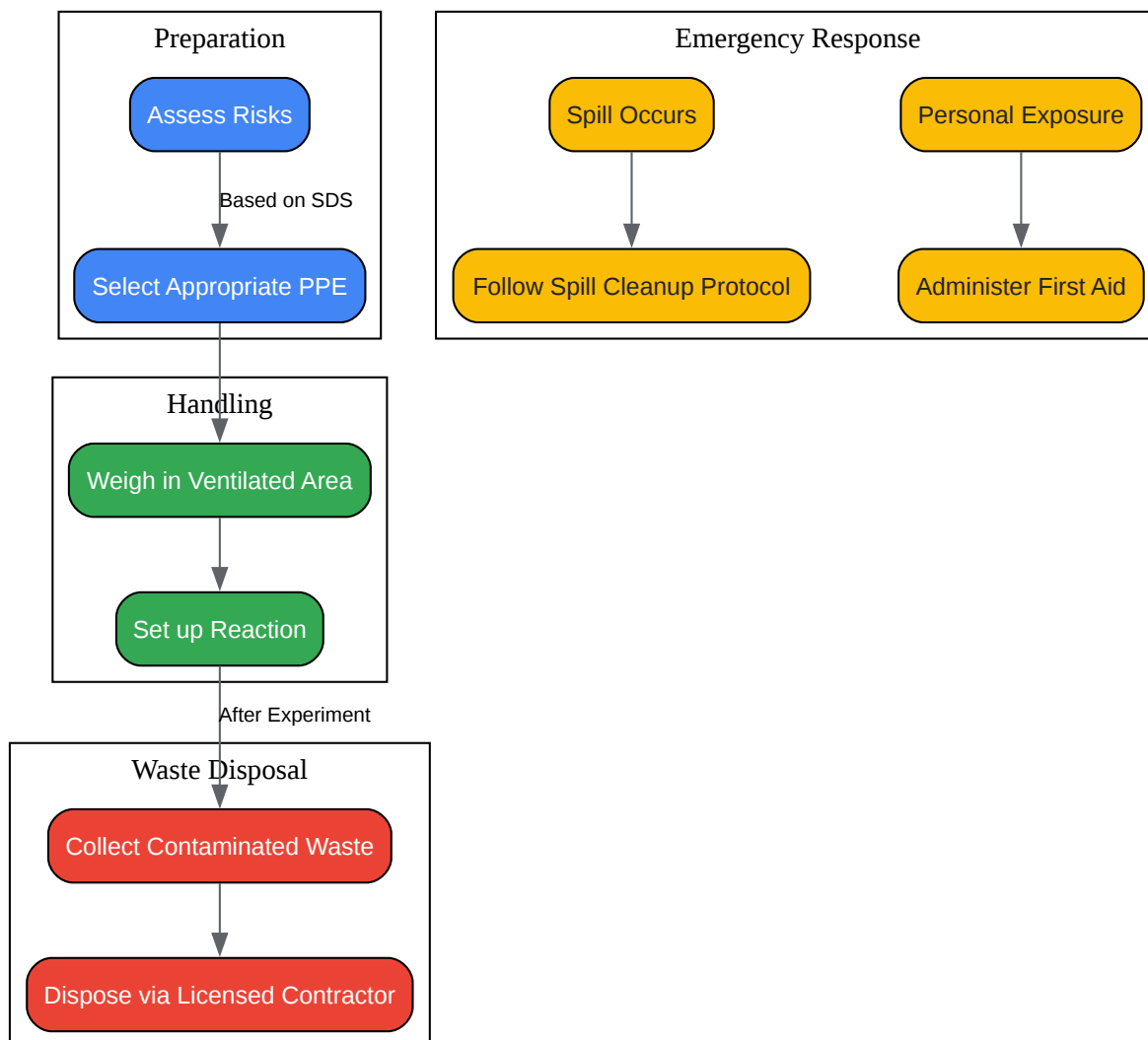
- **4-Formyl-3-methoxybenzonitrile** (100 grams, 0.620 mol)
- 2-cyanomethyl-3-oxobutanoate (129.96 grams, 0.837 mol)
- Acetic acid (3.72 grams, 0.062 mol)
- Piperidine (5.30 grams, 0.062 mol)
- tert-Butanol (500 ml)
- Isopropyl alcohol (IPA) (200 ml)
- Reaction flask
- Stirrer

- Filtration apparatus
- Vacuum oven

Procedure:

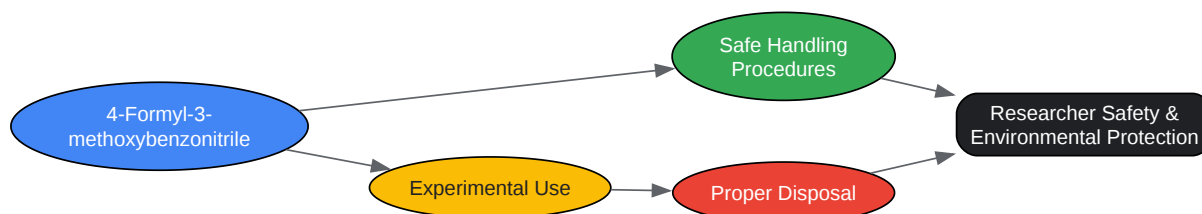
- Charge the reaction flask with **4-Formyl-3-methoxybenzonitrile**, 2-cyanomethyl-3-oxobutanoate, acetic acid, piperidine, and tert-butanol.[\[7\]](#)
- Stir the reaction mixture at 20-30°C for 10 to 14 hours.[\[7\]](#)
- Monitor the reaction progress by High-Performance Liquid Chromatography (HPLC).[\[7\]](#)
- Once the reaction is complete, filter the mixture.[\[7\]](#)
- Wash the filtered solid with IPA.[\[7\]](#)
- Dry the wet material under vacuum at 55-65°C to yield 2-cyanoethyl 2-(4-cyano-2-methoxybenzylidene)-3-oxobutanoate.[\[7\]](#)

Visual Diagrams



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Caption: Workflow for the safe handling and disposal of **4-Formyl-3-methoxybenzonitrile**.



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Caption: Interrelationship between handling, use, disposal, and safety.

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